

Chemical and Biological Profile of Rubranol

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Compound Focus: Rubranol

CAS No.: 211126-61-3

Cat. No.: S1535895

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The table below summarizes the core chemical identity and observed biological activities of **Rubranol** from the search results.

Property Category	Details
Systematic Name	4-[(5R)-7-(3,4-dihydroxyphenyl)-5-hydroxyheptyl]benzene-1,2-diol [1]
CAS Number	211126-61-3 [1] [2]
Molecular Formula	C ₁₉ H ₂₄ O ₅ [1] [2]
Molecular Weight	332.4 g/mol [1] [2]
Type of Compound	Diarylheptanoid (Phenol) [1] [2]
Natural Source	The herbs of <i>Alnus nepalensis</i> and bark of <i>Alnus sibirica</i> [1] [3] [2]
Documented Activities	Antioxidant (DPPH radical scavenging, NBT superoxide scavenging), Anti-inflammatory (inhibition of NO production) [3]

Experimental Protocols from Research

Here are the key experimental methodologies used to isolate **Rubranol** and evaluate its bioactivity.

Isolation and Structural Identification

This protocol outlines the process for obtaining **Rubranol** from plant material and confirming its chemical structure.

- **Source Material:** The bark of *Alnus sibirica* was processed through **enzymatic hydrolysis** to convert glycosides into their more active aglycone forms [3].
- **Extraction and Isolation:** The hydrolyzed extract was fractionated using chromatographic techniques. **Rubranol** was one of the four diarylheptanoids isolated from this extract [3].
- **Structural Elucidation:** The structure of **Rubranol** was determined through **¹H-NMR spectroscopy** (300 MHz, in Acetone-d₆ + D₂O). Key spectral data included signals for two aromatic systems and multiple methylene groups, which were consistent with the known structure of 1,7-bis-(3,4-dihydroxyphenyl)-5-hydroxyheptane [3].

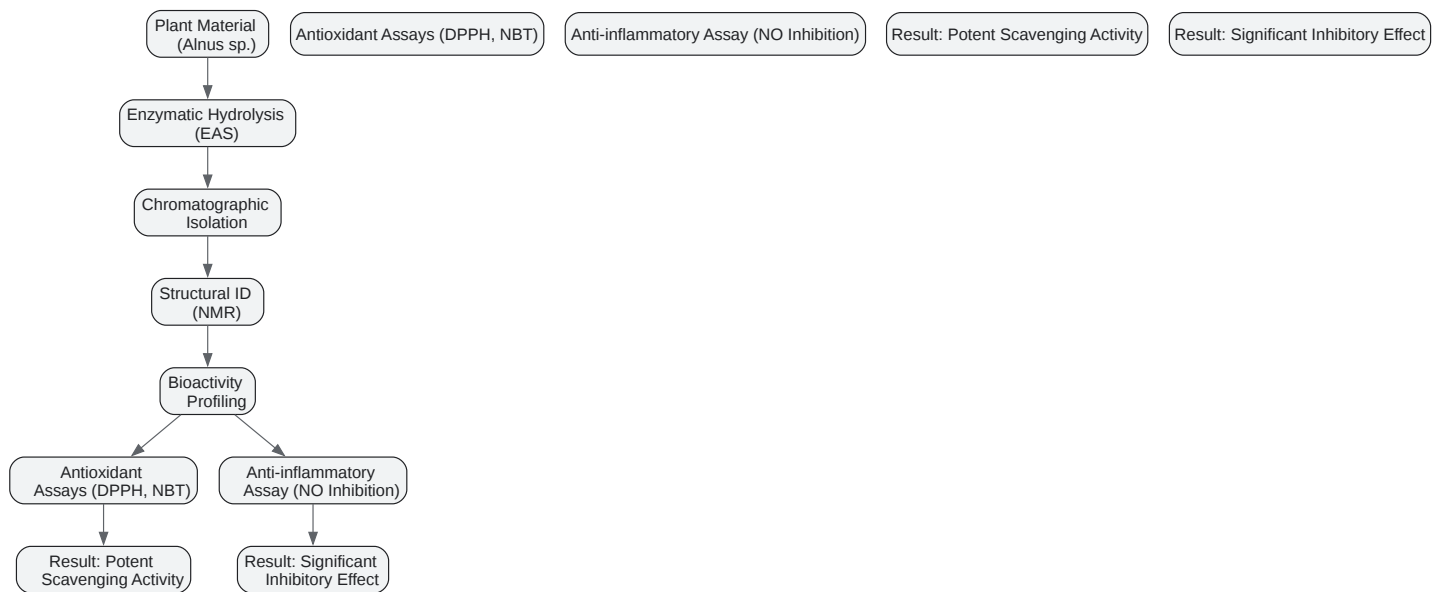
Bioactivity Assays

The following in vitro assays were used to quantify the antioxidant and anti-inflammatory potential of **Rubranol**.

- **DPPH Radical Scavenging Assay:** This method measures a compound's ability to donate hydrogen atoms or electrons, neutralizing the stable DPPH free radical. The reduction in DPPH solution absorbance is measured spectrophotometrically. The isolated **Rubranol**, along with other diarylheptanoids, showed **excellent antioxidant activity** in this assay [3].
- **NBT Superoxide Scavenging Assay:** This assay evaluates the capability of a compound to scavenge superoxide radicals, which are generated in a non-enzymatic system. The scavenging activity is measured by the inhibition of NBT reduction. **Rubranol** demonstrated potent superoxide scavenging activity [3].
- **Nitric Oxide (NO) Production Inhibition:** The anti-inflammatory activity was assessed by measuring the inhibition of NO production in a cell-based model (likely using lipopolysaccharide-stimulated macrophages). NO is a key inflammatory mediator, and its overproduction is associated with various inflammatory conditions. **Rubranol** was found to be an effective inhibitor of NO production [3].

Research Workflow Visualization

The diagram below illustrates the key stages of research involving **Rubranol**, from preparation to activity validation.



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Research workflow for **Rubranol** from isolation to bioactivity validation.

Key Research Insights for Professionals

- **Aglycone vs. Glycoside:** The research on *Alnus sibirica* specifically highlights that processing the extract with enzymatic hydrolysis enhances bioactivity by converting native glycosides into their

aglycone forms, such as **Rubranol**, which generally exhibit superior biological activity due to better absorption [3].

- **Research Context: Rubranol** is identified as the **common aglycone moiety** for a series of diarylheptanoid glycosides (rubranosides A-D) isolated from *Alnus rubra* bark [1] [2]. In metabolomics studies, the "**rubranol-related motif**" is a key substructure used to annotate and classify related metabolites in complex plant extracts [4].

Navigating Information Gaps

It's important to note that the available search results do not contain comprehensive quantitative data (e.g., exact IC₅₀ values) for **Rubranol**'s activities. For complete dose-response data, specific experimental parameters, and cytotoxicity profiles, I recommend:

- **Consulting Original Papers:** Retrieve the primary research articles that first identified and characterized **Rubranol** and its glycosides.
- **Specialized Databases:** Use scientific databases like SciFinder or Reaxys to find detailed pharmacological studies and synthetic approaches.

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References

1. High Purity Rubranol | CAS:211126-61-3 Guaranteed by HPLC,NMR,MS for Research Use [biocrick.com]
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3. Inhibitory Effects on NO Production and DPPH Radicals and NBT Superoxide Activities of Diarylheptanoid Isolated from Enzymatically Hydrolyzed Ethanolic Extract of *Alnus sibirica* [mdpi.com]
4. *Alnus* specialized subsp. metabolites [treatment.plazi.org]

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